

Application Note: Quantitative Analysis of Isobutyrylcarnitine in Human Urine using Tandem Mass Spectrometry

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Compound of Interest

Compound Name: *Isobutyrylcarnitine*

Cat. No.: *B160777*

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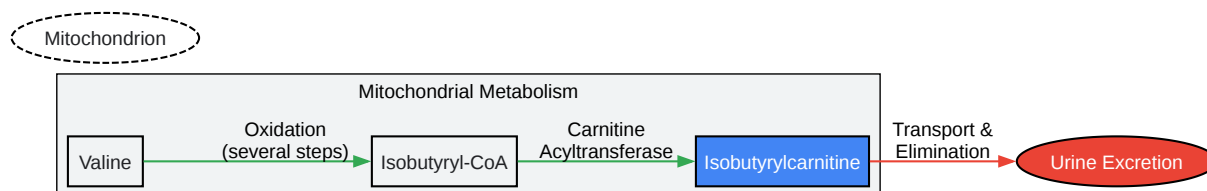
Introduction

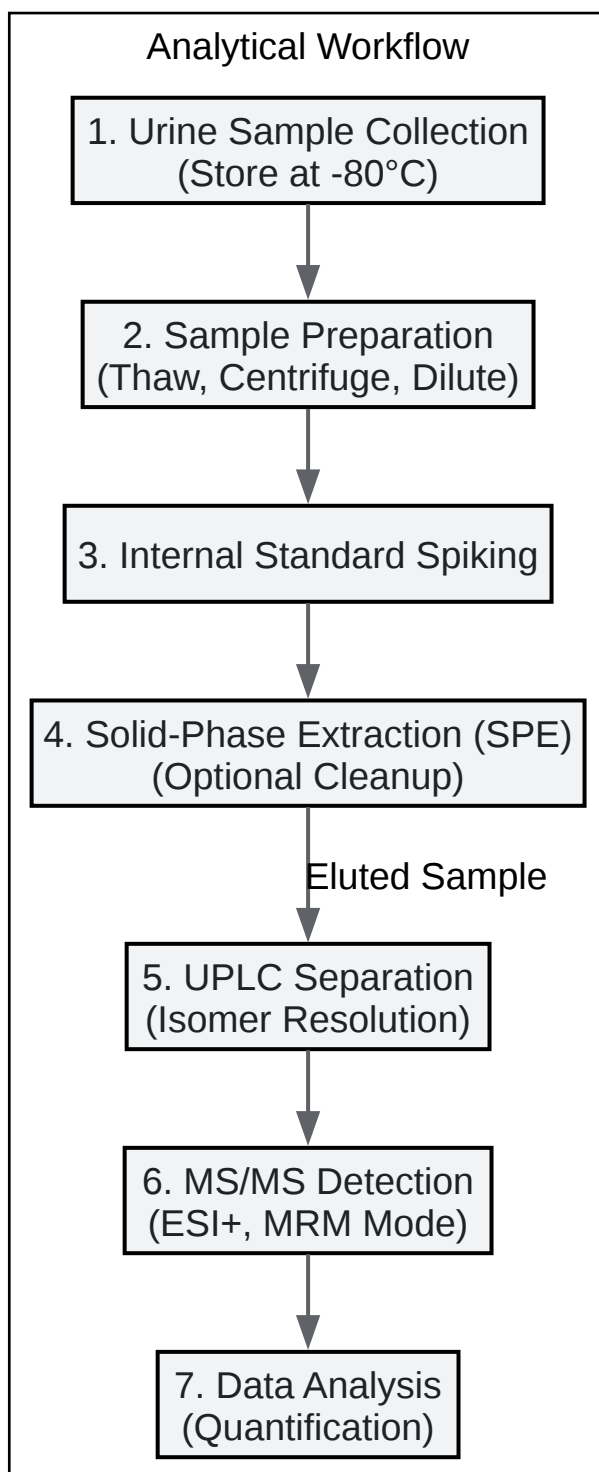
Isobutyrylcarnitine (IBC), an acylcarnitine, is a critical intermediate in the metabolism of the branched-chain amino acid, valine.[1][2] Acylcarnitines are formed when an acyl group is transferred from coenzyme A to L-carnitine, a process essential for buffering excessive fatty acids and maintaining the pool of free coenzyme A.[2][3] The analysis of specific acylcarnitine species in biological fluids like urine is a primary method for the screening and diagnosis of various inborn errors of metabolism, including organic acidemias and fatty acid oxidation disorders.[3][4][5] Elevated levels of urinary **isobutyrylcarnitine** can be indicative of isobutyryl-CoA dehydrogenase (IBD) deficiency.[4][6]

Tandem mass spectrometry (MS/MS), particularly when coupled with liquid chromatography (LC-MS/MS), offers a highly sensitive and specific method for the quantification of **isobutyrylcarnitine**. [2][5] A significant analytical challenge is the presence of isomers, such as butyrylcarnitine, which are isobaric and cannot be distinguished by mass spectrometry alone. [4][7][8] Therefore, chromatographic separation prior to mass analysis is crucial for accurate quantification. [7][8] This application note provides a detailed protocol for the sample preparation and LC-MS/MS analysis of **isobutyrylcarnitine** in human urine.

Metabolic Pathway of **Isobutyrylcarnitine**

Isobutyrylcarnitine is a product of the metabolic oxidation of the branched-chain amino acid valine.[1][2] Within the mitochondria, valine is converted to isobutyryl-CoA, which is then esterified to carnitine to form **isobutyrylcarnitine**. This conversion is essential for managing the flux of acyl-CoA intermediates.[2]





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